

3-Bromopropionyl chloride molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *3-Bromopropionyl chloride*

Cat. No.: *B108729*

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An In-depth Technical Guide to **3-Bromopropionyl Chloride** for Researchers and Drug Development Professionals

Introduction

3-Bromopropionyl chloride, with the CAS number 15486-96-1, is a highly versatile bifunctional reagent extensively utilized in organic synthesis.^[1] Its molecular structure incorporates both a reactive acyl chloride and an alkyl bromide, enabling it to participate in a wide array of chemical transformations.^[1] This dual functionality makes it a valuable building block, particularly in the synthesis of pharmaceutical intermediates and complex active pharmaceutical ingredients (APIs).^{[1][2]} This guide provides a comprehensive overview of its chemical and physical properties, synthesis protocols, and key applications relevant to researchers and professionals in drug development.

Physicochemical Properties

3-Bromopropionyl chloride is a clear, colorless to pale yellow liquid with a pungent odor.^{[2][3]} It is a reactive compound that should be handled with care, as it is sensitive to moisture and heat.^[4] A summary of its key quantitative properties is presented in Table 1.

Table 1: Physicochemical Properties of **3-Bromopropionyl Chloride**

Property	Value	Source(s)
Molecular Formula	C ₃ H ₄ BrClO	[3][5][6]
Molecular Weight	171.42 g/mol	[3][5]
CAS Number	15486-96-1	[3][5]
Density	1.701 g/mL at 25 °C	[3]
Boiling Point	55-57 °C at 17 mmHg	[3]
Refractive Index	n _{20/D} 1.49	[3]
Flash Point	79 °C (174.2 °F) - closed cup	
Storage Temperature	2-8°C, under inert gas	[7]
EINECS Number	239-515-2	[3][5]
MDL Number	MFCD00000746	

Synthesis and Reactivity

The dual functionality of **3-bromopropionyl chloride** allows for selective reactions, making it a precise tool in multi-step syntheses.[1] Chemists can control reaction conditions to target either the acyl chloride for acylation reactions or the alkyl bromide for nucleophilic substitution.[1]

General Synthesis Protocol

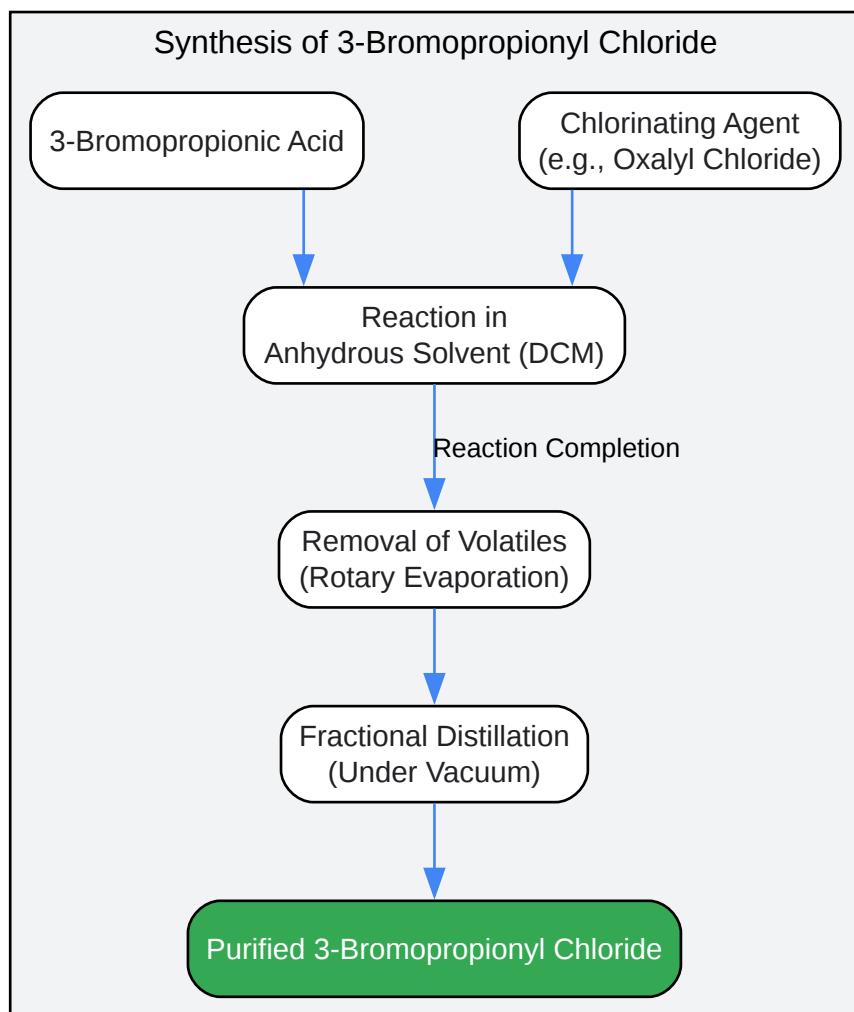
A common and established method for preparing **3-bromopropionyl chloride** is through the chlorination of 3-bromopropionic acid.[8] Reagents such as thionyl chloride or oxalyl chloride are typically used for this conversion.[8]

Experimental Protocol: Synthesis from 3-Bromopropionic Acid

- Objective: To convert 3-bromopropionic acid to **3-bromopropionyl chloride**.
- Reagents:
 - 3-Bromopropionic Acid

- Oxalyl chloride or Thionyl chloride
- Anhydrous solvent (e.g., Dichloromethane - DCM)[8]
- Procedure:
 - In a flame-dried, two-neck round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet, dissolve 3-bromopropionic acid in an excess of anhydrous dichloromethane.
 - Slowly add a stoichiometric equivalent of oxalyl chloride (or thionyl chloride) to the solution at room temperature. The addition should be performed in a well-ventilated fume hood due to the evolution of gaseous byproducts (HCl, CO, CO₂ with oxalyl chloride; SO₂ and HCl with thionyl chloride).
 - After the addition is complete, stir the reaction mixture at room temperature for several hours or until the evolution of gas ceases, indicating the completion of the reaction.
 - The solvent and any excess chlorinating agent are then removed under reduced pressure using a rotary evaporator.
 - The resulting crude **3-bromopropionyl chloride** can be purified by fractional distillation under reduced pressure to yield the final product.

The workflow for this synthesis is illustrated in the diagram below.



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A typical workflow for the synthesis of **3-bromopropionyl chloride**.

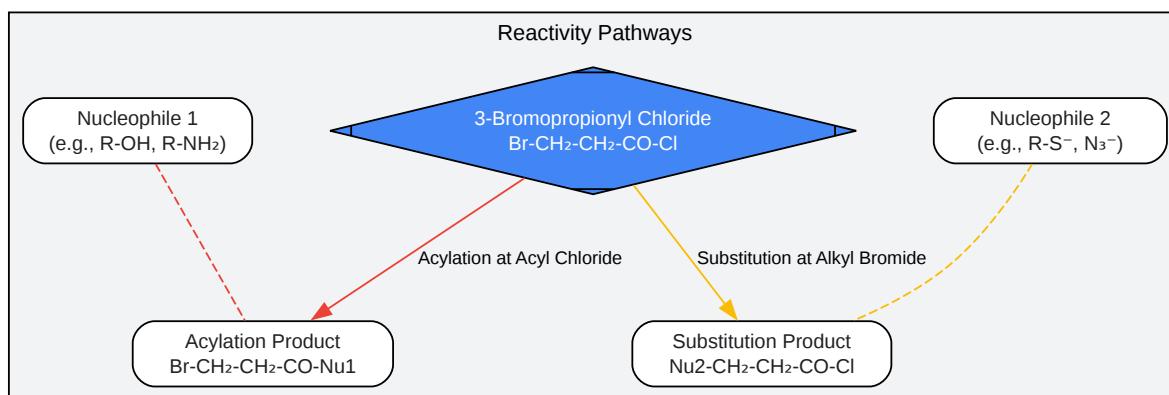
Key Reactions and Applications

The utility of **3-bromopropionyl chloride** in drug development stems from its ability to act as a linker or to introduce specific functionalities.

- Acylation: The acyl chloride group readily reacts with nucleophiles like alcohols and amines to form esters and amides, respectively. This is a primary application in building more complex molecular scaffolds.^[2]
- Nucleophilic Substitution: The bromine atom can be displaced by various nucleophiles, which is a key step in the synthesis of heterocyclic compounds and for modifying biomolecules.^[1]

- Specific Applications:
 - It is used in the preparation of 1-chloro-4-bromo-2-butanone.[3]
 - It reacts with poly(ethylene glycol) methacrylate to produce brominated polymers.[3]
 - It is used in the acylation of 4-aryl-substituted 3,4-dihydropyrimidine(1H)-2-thiones to yield bicyclic pyrimido[2,1-b][4][5]thiazines.[3]

The dual reactivity pathways are visualized in the following diagram.



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Dual reactivity of **3-bromopropionyl chloride** with nucleophiles.

Safety and Handling

3-Bromopropionyl chloride is a hazardous chemical that requires strict safety protocols.

- Hazards: It is classified as a combustible liquid and is corrosive, causing severe skin burns and eye damage.[4] Inhalation may cause respiratory irritation. The material is destructive to the tissues of mucous membranes and the upper respiratory tract.
- Handling:

- Work should be conducted in a well-ventilated chemical fume hood.[4]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, protective clothing, and eye/face protection.[4]
- Keep the compound away from heat, sparks, open flames, and other sources of ignition. [4]
- It is water-reactive; therefore, exposure to moisture or water must be avoided.[4]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place, typically between 2-8°C.[4] It should be stored under an inert atmosphere.[7]
- Incompatibilities: Avoid contact with strong bases, alcohols, and oxidizing agents.[4][5]

Conclusion

3-Bromopropionyl chloride is a cornerstone reagent in organic synthesis, offering chemists a versatile tool for constructing complex molecules. Its dual reactivity, when properly controlled, provides a strategic advantage in the synthesis of pharmaceutical ingredients and other high-value chemicals. A thorough understanding of its properties, synthetic routes, and handling requirements is essential for its safe and effective use in research and development.

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- To cite this document: BenchChem. [3-Bromopropionyl chloride molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108729#3-bromopropionyl-chloride-molecular-weight]

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